

linetastine discovery and development

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Compound Focus: Linetastine

CAS No.: 110501-66-1

Cat. No.: S1481853

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Linetastine Technical Profile

The table below summarizes the key information available on **Linetastine**. Please note that its development was discontinued over 15 years ago, which limits the availability of recent or detailed data [1].

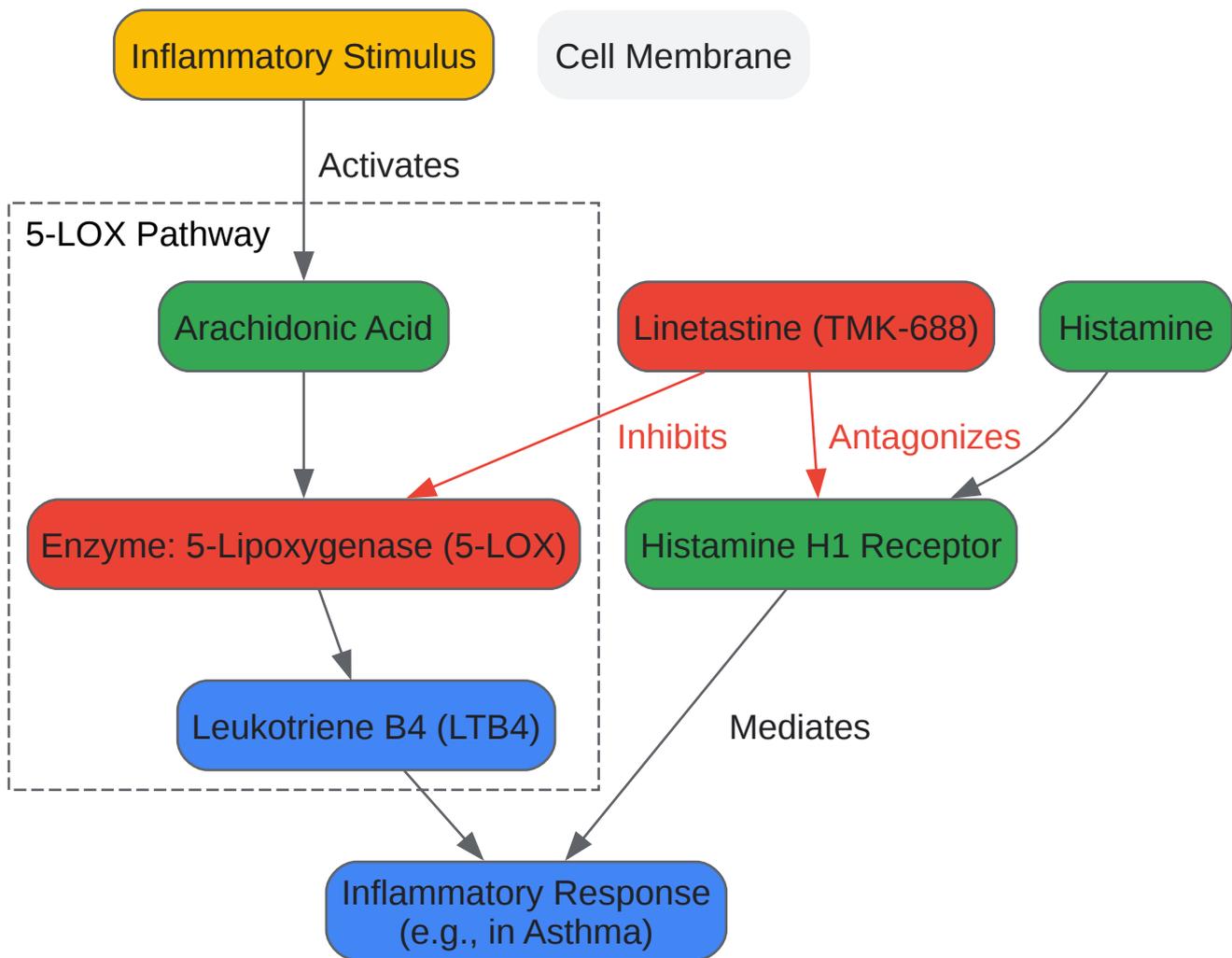
Profile Aspect	Technical Details
Alternative Names	Linazolast; TMK 688; YM 257 [1]
Originator/Developer	Terumo; Yamanouchi [1]
CAS Registry Number	159776-68-8 [2]
Molecular Formula	$C_{35}H_{40}N_2O_6$ [2]
Molecular Weight	584.7 g/mol [2]
Mechanism of Action	5-Lipoxygenase (5-LOX) inhibitor; also antagonizes histamine effects [1] [2]
Primary Pharmacological Effect	Inhibits leukotriene production [2]
Therapeutic Area	Antiasthmatics [1]

Profile Aspect	Technical Details
Highest Development Phase	Discontinued (for Allergic rhinitis; Asthma; Atherosclerosis; Peptic ulcer; Skin cancer; Thrombosis) [1]
Latest Information Update	22 November 2007 [1]

Experimental Research and Key Findings

Published research indicates that **Linetastine** was investigated for its ability to inhibit leukotriene B4 (LTB4), a key inflammatory mediator [3]. One 1996 study specifically explored the ability of **Linetastine** (TMK688) to inhibit LTB4 synthesis, which is consistent with its documented mechanism as a 5-lipoxygenase inhibitor [3].

The following diagram illustrates the proposed signaling pathway through which **Linetastine** exerts its anti-inflammatory effects, based on its known mechanism of action.



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Linetastine inhibits the 5-LOX enzyme and histamine receptors to block inflammation.

Information Limitations and Further Research

The most significant challenge in creating a detailed guide is the **discontinued status** of **Linetastine**. The most recent definitive update on its status is from 2007 [1]. Information on its discovery, pre-clinical studies, and specific clinical trial data is not available in the public domain through this search.

For further investigation, you may consider:

- **Specialized Scientific Databases:** Access to deeper analysis may require subscription-based pharmaceutical intelligence platforms like AdisInsight [1] or chemical vendor databases [2].

- **Patent Literature:** Searching for the original patent documents using the compound's CAS number (159776-68-8) or its developer (Terumo) could yield more technical details about its synthesis and early testing [2].

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References

1. - AdisInsight Linetastine [adis.springer.com]
2. | Histamine Receptor | LTR | Lipoygenase | TargetMol Linetastine [targetmol.com]
3. | Semantic Scholar Linetastine [semanticscholar.org]

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